

# melting point of 3,4-Dibromoaniline

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Compound of Interest

Compound Name: 3,4-Dibromoaniline

Cat. No.: B1580990

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An In-Depth Technical Guide to the Melting Point of **3,4-Dibromoaniline** For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3,4-Dibromoaniline** is an organic compound featuring a benzene ring substituted with two bromine atoms and an amino group.[1] Its chemical structure makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and functional materials.[1] The melting point is a critical physical property that serves as a primary indicator of a compound's purity and is essential for its identification and characterization. For a crystalline solid, a sharp and defined melting point range typically signifies high purity, whereas a broad and depressed melting range often indicates the presence of impurities.[2] This guide provides a comprehensive overview of the melting point of **3,4-Dibromoaniline**, detailed experimental protocols for its determination, and essential safety information.

# Physicochemical Data of 3,4-Dibromoaniline

The key physical and chemical properties of **3,4-Dibromoaniline** are summarized in the table below. This data is crucial for its handling, application in synthesis, and analytical characterization.



Property	Value	Reference(s)
Melting Point	78-82 °C	[1]
80.5 °C		
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Br <sub>2</sub> N	[1][3][4]
Molecular Weight	250.92 g/mol	[1][5]
CAS Number	615-55-4	[1][3][4]
Appearance	Beige solid	[1]
Boiling Point	288.3 °C at 760 mmHg	[1]
IUPAC Name	3,4-dibromoaniline	[5]

## **Experimental Protocol: Melting Point Determination**

The melting point of **3,4-Dibromoaniline** is determined using the capillary method with a melting point apparatus (e.g., Mel-Temp) or a Thiele tube. This procedure allows for precise observation of the phase transition from solid to liquid.

### **Materials and Equipment**

- 3,4-Dibromoaniline sample
- Capillary tubes (one end sealed)
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- · Mortar and pestle
- Spatula
- Thermometer (calibrated)
- Heat-resistant gloves and safety goggles

### **Procedure**



#### Sample Preparation:

- Place a small amount of the 3,4-Dibromoaniline on a clean, dry watch glass or in a mortar.
- If the sample is not already a fine powder, gently grind it using a pestle to ensure uniform heat transfer.
- Press the open end of a capillary tube into the powdered sample.
- To pack the sample into the sealed end, tap the bottom of the tube gently on a hard surface or drop it through a long glass tube.
- The packed sample should be approximately 2-3 mm in height to ensure an accurate melting range.[6]
- Apparatus Setup (Mel-Temp):
  - Ensure the melting point apparatus is clean and has cooled to at least 15-20°C below the expected melting point if previously used.[2]
  - Insert the packed capillary tube into the sample holder of the apparatus.
  - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Melting Point Measurement:
  - Turn on the apparatus and set an initial rapid heating rate to approach the expected melting point quickly (e.g., to within 20°C).[2]
  - When the temperature is approximately 15-20°C below the anticipated melting point of 80°C, reduce the heating rate significantly to about 1-2°C per minute.[2][6] A slow heating rate is critical for an accurate determination.
  - Observe the sample closely through the magnifying lens.
  - Record the temperature (T<sub>1</sub>) at which the first droplet of liquid appears.[2]



- Continue heating slowly and record the temperature (T2) at which the last solid crystal melts completely, resulting in a clear liquid.[2]
- The melting point is reported as the range from T<sub>1</sub> to T<sub>2</sub>.
- Post-Measurement:
  - Turn off the apparatus and allow it to cool.
  - Dispose of the used capillary tube in a designated glass waste container.
  - For repeated measurements, always use a fresh sample in a new capillary tube.

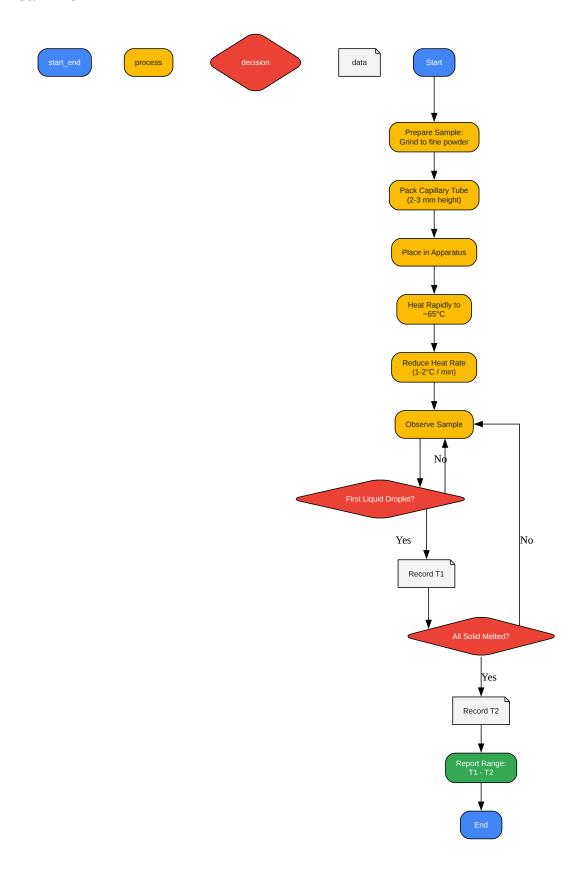
## Safety and Handling

- **3,4-Dibromoaniline** is a hazardous substance and requires careful handling in a laboratory setting.
- Hazard Identification: The compound is harmful if swallowed, toxic in contact with skin, and harmful if inhaled.[5][8] It causes skin and serious eye irritation and may cause damage to organs through prolonged or repeated exposure.[8]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemicalresistant gloves, safety goggles, and a lab coat.[9]
- Handling: Handle **3,4-Dibromoaniline** in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[9] Avoid contact with skin and eyes. After handling, wash hands and any exposed skin thoroughly.
- Storage: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place, protected from light.[9]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.
   Do not allow the substance to enter drains.

## **Experimental Workflow Visualization**



The following diagram illustrates the logical steps for determining the melting point of **3,4-Dibromoaniline**.





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Caption: Workflow for Melting Point Determination of **3,4-Dibromoaniline**.

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